

Sulfentrazone chemical structure and physicochemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfentrazone

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Sulfentrazone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure and physicochemical properties of **sulfentrazone**. The information is presented to support research, scientific analysis, and drug development activities.

Chemical Structure and Identity

Sulfentrazone is a selective herbicide belonging to the aryl triazolinone chemical class.^[1] Its systemic action is effective against a variety of broadleaf weeds and sedges.^[1]

IUPAC Name: N-[2,4-dichloro-5-[4-(difluoromethyl)-3-methyl-5-oxo-1,2,4-triazol-1-yl]phenyl]methanesulfonamide^[2]

CAS Number: 122836-35-5^[2]

Molecular Formula: C₁₁H₁₀Cl₂F₂N₄O₃S^[2]

Molecular Weight: 387.19 g/mol

The chemical structure of **sulfentrazone** is characterized by a triazolinone ring substituted with a dichlorophenyl group.

Physicochemical Properties

A summary of the key physicochemical properties of **sulfentrazone** is presented in the table below. These properties are crucial for understanding its environmental fate, bioavailability, and potential for interaction with biological systems.

Property	Value	Conditions
Melting Point	121-123 °C	
Boiling Point	468.2±55.0 °C	Predicted
Water Solubility	110 mg/L	pH 6, 25 °C
780 mg/L	pH 7, 25 °C	
16000 mg/L	pH 7.5, 25 °C	
pKa	6.56	25 °C
Octanol-Water Partition Coefficient (log Kow)	0.99	pH 7
Vapor Pressure	9.75 x 10 ⁻¹⁰ mm Hg	25 °C
Physical Description	Tan solid	

Experimental Protocols

The determination of the physicochemical properties of a compound like **sulfentrazone** follows standardized methodologies to ensure accuracy and reproducibility. The following are detailed summaries of the experimental protocols based on the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Melting Point Determination (OECD Guideline 102)

The melting point is determined to ascertain the purity of the substance and is the temperature at which the phase transition from solid to liquid occurs.

Principle: Several methods can be employed, including the capillary method, hot-stage apparatus, and differential scanning calorimetry (DSC). The capillary method is commonly used.

Procedure (Capillary Method):

- A small, representative sample of **sulfentrazone** is finely powdered and packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a heating apparatus, such as a melting point apparatus with a heated block or an oil bath.
- The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) in the vicinity of the expected melting point.
- The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded as the melting range.

Water Solubility Determination (OECD Guideline 105)

This method determines the saturation concentration of **sulfentrazone** in water at a given temperature.

Principle: The flask method is suitable for substances with solubility greater than 10^{-2} g/L. An excess of the test substance is agitated in water at a constant temperature until equilibrium is reached.

Procedure (Flask Method):

- An excess amount of **sulfentrazone** is added to a flask containing purified water.
- The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- After agitation, the mixture is allowed to stand to separate the undissolved solid.
- A sample of the aqueous solution is taken, ensuring no solid particles are included, often by centrifugation or filtration.

- The concentration of **sulfentrazone** in the aqueous sample is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Dissociation Constant (pKa) Determination (OECD Guideline 112)

The pKa is a measure of the strength of an acid in solution and is critical for predicting the ionization state of **sulfentrazone** at different pH values.

Principle: The titration method is a common approach. The pH of a solution of the substance is measured as a function of the volume of a standard titrant (acid or base) added.

Procedure (Titration Method):

- A known amount of **sulfentrazone** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent if the substance has low water solubility.
- The solution is titrated with a standardized solution of a strong base (e.g., NaOH) if the substance is an acid, or a strong acid (e.g., HCl) if it is a base.
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- A titration curve is constructed by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

Octanol-Water Partition Coefficient (Kow) Determination (OECD Guideline 107)

The Kow is a measure of the lipophilicity of a substance and its potential for bioaccumulation.

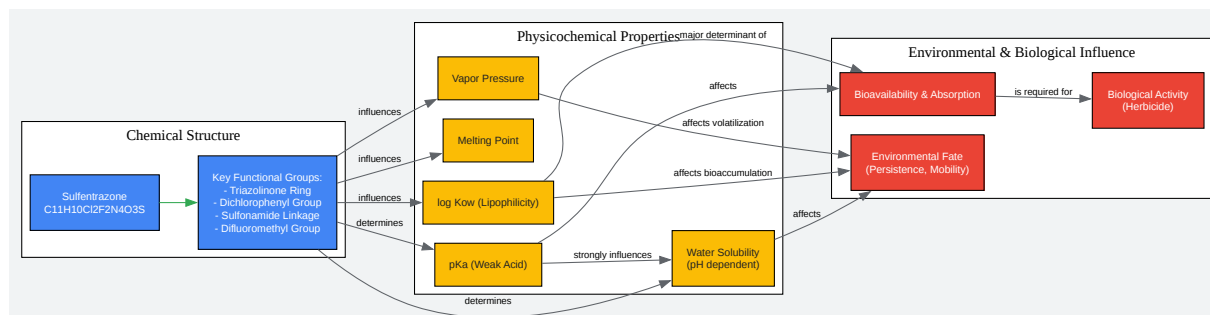
Principle: The shake-flask method is used for substances with a log Kow in the range of -2 to 4. The substance is partitioned between n-octanol and water, and the concentrations in each phase are measured at equilibrium.

Procedure (Shake-Flask Method):

- A solution of **sulfentrazone** is prepared in either n-octanol or water.
- This solution is placed in a separatory funnel with the other immiscible solvent (water or n-octanol, respectively). The n-octanol and water should be pre-saturated with each other.
- The funnel is shaken vigorously for a set period to allow for partitioning and then left to stand for the phases to separate completely. Centrifugation can be used to aid separation.
- Aliquots are taken from both the n-octanol and water phases.
- The concentration of **sulfentrazone** in each phase is determined by a suitable analytical method (e.g., HPLC).
- The partition coefficient (K_{ow}) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The result is typically expressed as $\log K_{ow}$.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical structure of **sulfentrazone** and its resulting physicochemical properties, which in turn influence its environmental behavior and biological activity.



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Caption: Logical flow from **sulfentrazone**'s structure to its properties and influences.

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- To cite this document: BenchChem. [Sulfentrazone chemical structure and physicochemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1681188#sulfentrazone-chemical-structure-and-physicochemical-properties\]](https://www.benchchem.com/product/b1681188#sulfentrazone-chemical-structure-and-physicochemical-properties)

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